

(E)-4-(dimethylamino)but-3-en-2-one molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-4-(dimethylamino)but-3-en-2-one

Cat. No.: B116759

[Get Quote](#)

An In-depth Technical Guide to (E)-4-(dimethylamino)but-3-en-2-one

This technical guide provides a comprehensive overview of the chemical and physical properties of (E)-4-(dimethylamino)but-3-en-2-one, along with a representative synthetic protocol and a general analytical workflow. This document is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Chemical Properties and Data

(E)-4-(dimethylamino)but-3-en-2-one is a chemical compound with the IUPAC name 4-(dimethylamino)but-3-en-2-one.^{[1][2]} It is also known by other synonyms such as 1-dimethylamino-but-1-en-3-one.^{[1][2]}

Table 1: Physicochemical Properties of (E)-4-(dimethylamino)but-3-en-2-one

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO	[1] [2] [3]
Molecular Weight	113.16 g/mol	[1] [2]
Alternate Molecular Weight	113.1576 g/mol	[3]
InChI	InChI=1S/C6H11NO/c1-6(8)4-5-7(2)3/h4-5H,1-3H3	[1]
InChIKey	QPWSKIGAQZAJKS-UHFFFAOYSA-N	[1] [2]
Canonical SMILES	<chem>CC(=O)C=CN(C)C</chem>	[1] [2]
CAS Number	2802-08-6, 1190-91-6	[1] [3]

Experimental Protocols

Representative Synthesis of Enaminones

The synthesis of enaminones like **(E)-4-(dimethylamino)but-3-en-2-one** can be achieved through the condensation of a ketone with a dimethylformamide acetal. The following is a general procedure adapted from the synthesis of similar compounds.[\[4\]](#)[\[5\]](#)

Materials:

- Acetone (or a relevant ketone precursor)
- N,N-dimethylformamide dimethyl acetal (DMF-DMA)
- Anhydrous solvent (e.g., xylene or toluene)
- Round bottom flask
- Condenser
- Heating mantle or oil bath
- Rotary evaporator

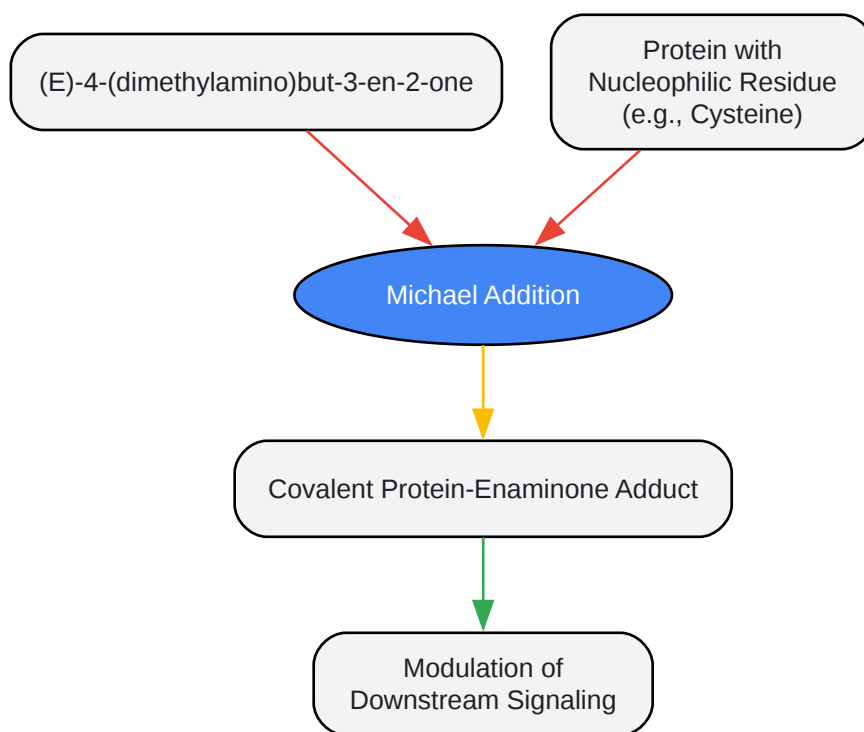
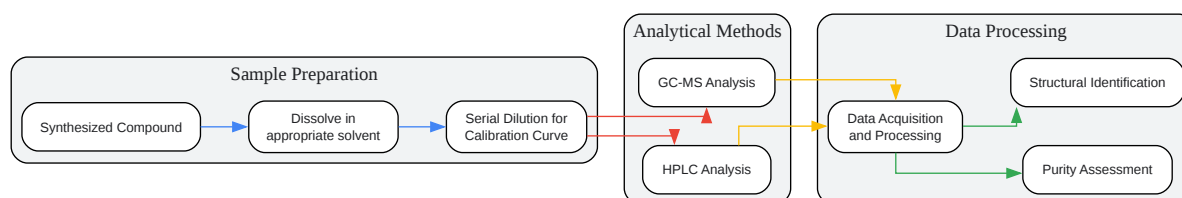
- Recrystallization solvent (e.g., ether or petroleum ether)

Procedure:

- A mixture of the starting ketone and N,N-dimethylformamide dimethyl acetal in an appropriate solvent is placed in a round bottom flask.
- The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored by observing the distillation of the alcohol byproduct.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product, which may be an oil or a solid.
- The crude product is then purified. This can be achieved by recrystallization from a suitable solvent. The crystals are collected by filtration, washed with a cold solvent, and dried.

Analytical Workflow

The purity and identity of the synthesized **(E)-4-(dimethylamino)but-3-en-2-one** can be determined using various analytical techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are common methods for analyzing such compounds.^{[6][7]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Dimethylamino)but-3-en-2-one | C₆H₁₁NO | CID 566952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-(DIMETHYLAMINO)BUT-3-EN-2-ONE | CAS [matrix-fine-chemicals.com]
- 3. (E)-4-(dimethylamino)but-3-en-2-one [allbiopharm.com]
- 4. prepchem.com [prepchem.com]
- 5. prepchem.com [prepchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [(E)-4-(dimethylamino)but-3-en-2-one molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116759#e-4-dimethylamino-but-3-en-2-one-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com